

Decoding CC-90003: Structural and Mechanistic Basis for Covalent ERK1/2 Selectivity

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B1150051

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Executive Summary

The mitogen-activated protein kinase (MAPK) cascade is a critical signaling node, hyperactivated in approximately 40% of human cancers, predominantly driven by upstream RAS and BRAF mutations. While MEK and RAF inhibitors have shown clinical utility, acquired resistance via pathway reactivation remains a persistent hurdle. Direct inhibition of Extracellular Signal-Regulated Kinases 1 and 2 (ERK1/2) offers a strategic bypass to this resistance.

This technical whitepaper provides an in-depth analysis of **CC-90003**, a highly selective, irreversible covalent inhibitor of ERK1/2. As an application scientist, I will deconstruct the structural basis of its selectivity, summarize its kinome-wide off-target profile, and detail the self-validating experimental methodologies required to accurately profile covalent kinase inhibitors.

The Mechanistic Imperative for Covalent ERK1/2 Inhibition

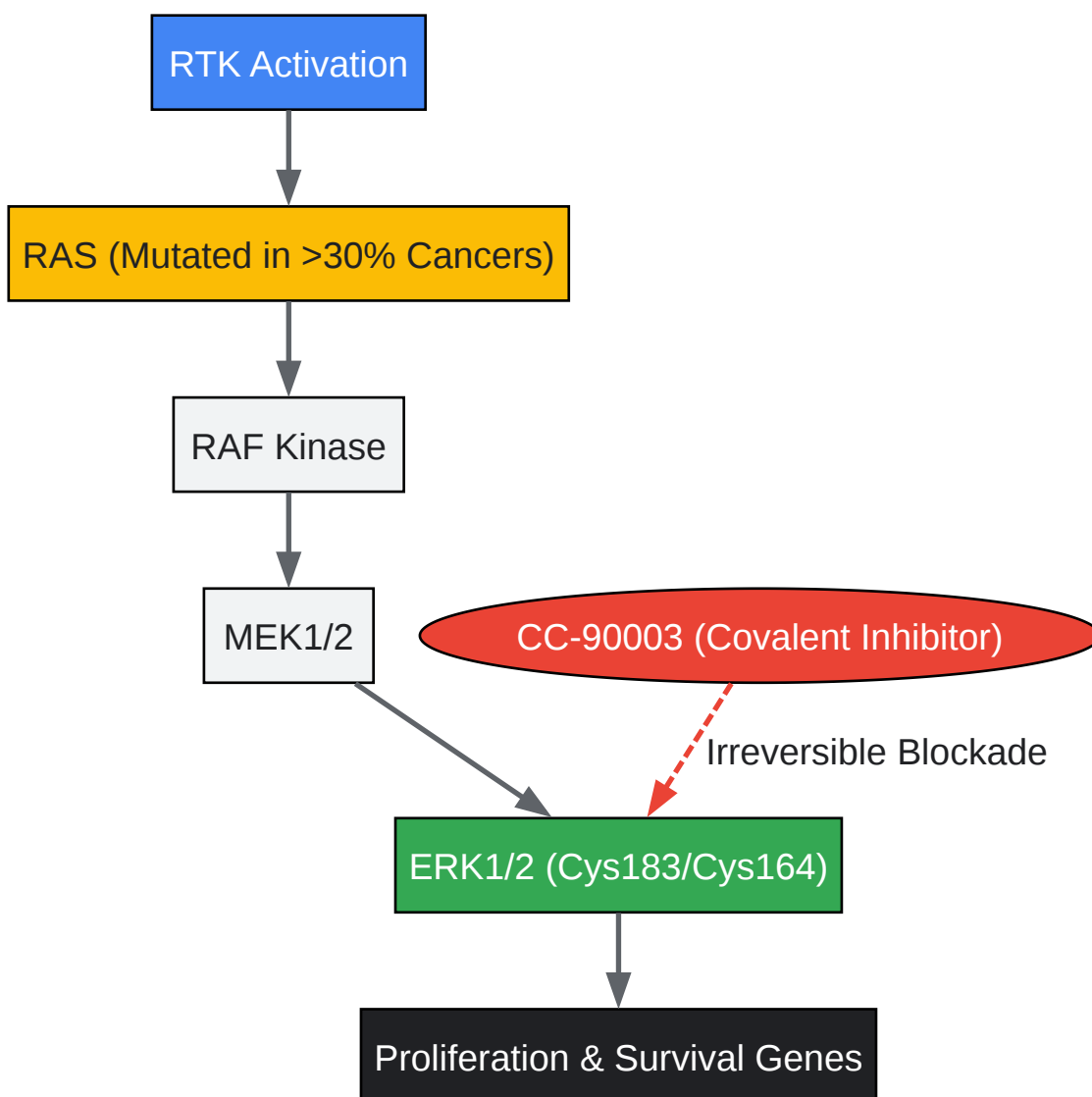
Historically, the development of small-molecule ERK1/2 inhibitors has been challenged by the need to navigate a complex network of over 100 substrate interactions[1]. Reversible, ATP-

competitive inhibitors often struggle with target residence time, as high intracellular ATP concentrations (1–5 mM) can outcompete the drug, leading to transient target suppression.

CC-90003 circumvents this by utilizing a targeted covalent inhibition (TCI) strategy. By forming an irreversible bond with the kinase, **CC-90003** decouples its pharmacodynamics from its pharmacokinetic half-life. This results in superior ligand efficiency (LE) and allows for a highly lipophilic, potent molecule that maintains infinite target residence time once bound[1].

Structural Basis of Selectivity

The structural design of **CC-90003** was predicated on a kinome-wide alignment to identify uniquely targetable nucleophiles. The inhibitor specifically targets a non-catalytic cysteine residue located in the A-loop of the ATP-binding site: Cys183 in ERK1 and Cys164 in ERK2[2]. Because this specific cysteine placement is rare across the human kinome, **CC-90003** achieves profound selectivity, avoiding the widespread toxicity often associated with broad-spectrum kinase inhibitors.



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MAPK pathway illustrating **CC-90003** covalent blockade at ERK1/2.

Comprehensive Kinase Selectivity Profile

To establish the therapeutic window of **CC-90003**, researchers subjected the compound to a rigorous, multi-tiered screening cascade involving 347 kinases[3]. This included biochemical panels, cellular target engagement assays, and mass spectrometry.

In a 258-kinase biochemical assay, **CC-90003** demonstrated an IC₅₀ in the 10–20 nM range for ERK1/2[4]. Crucially, 213 kinases showed less than 50% inhibition, confirming a highly restricted off-target profile[4]. Through iterative cellular assays at biologically relevant

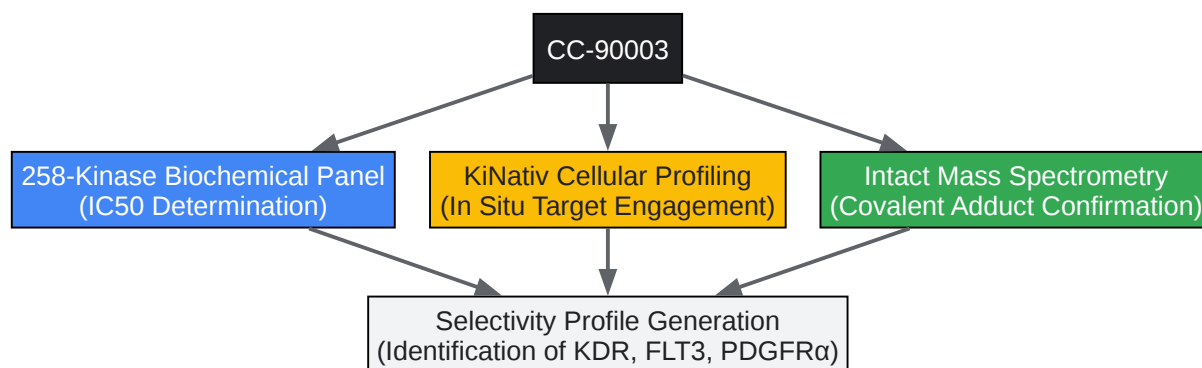
concentrations (1 $\mu\text{mol/L}$), only a narrow subset of off-target kinases were identified as being significantly inhibited (>80%): KDR, FLT3, and PDGFR α [5].

Quantitative Selectivity Summary

Target Kinase	Assay Modality	Inhibition Metric	Biological Classification
ERK1	Biochemical / Mass Spec	IC50: 10–20 nM	Primary On-Target
ERK2	Biochemical / Mass Spec	IC50: 10–20 nM	Primary On-Target
KDR	Cellular (KiNativ)	>80% inhibition at 1 μM	Validated Off-Target
FLT3	Cellular (KiNativ)	>80% inhibition at 1 μM	Validated Off-Target
PDGFR α	Cellular (KiNativ)	>80% inhibition at 1 μM	Validated Off-Target
213 Kinases	Biochemical Panel (n=258)	<50% inhibition	Non-Target

Multi-Modal Experimental Validation Workflow

Relying solely on traditional biochemical IC50 assays is insufficient for covalent inhibitors. Biochemical assays use purified, often truncated kinase domains that lack physiological regulatory mechanisms and are tested at artificially low ATP concentrations. To rigorously validate **CC-90003**, a multi-modal approach is required.



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Multi-modal workflow for determining **CC-90003** kinase selectivity.

Protocol A: Intact Protein Mass Spectrometry (CovalX HM2)

Causality & Rationale: To definitively prove that **CC-90003** acts via irreversible covalent modification rather than high-affinity reversible binding, we must observe the physical mass shift of the kinase. Intact protein MALDI-TOF mass spectrometry allows us to detect the exact molecular weight increase corresponding to the inhibitor-kinase adduct[2].

Step-by-Step Methodology:

- **Protein Preparation:** Purify recombinant full-length ERK1 and ERK2 kinase domains.
- **Inhibitor Incubation:** Incubate the kinases for 1 hour at room temperature with a 10-fold molar excess of **CC-90003** to drive the covalent reaction to completion[2].
- **Quenching:** Dilute the samples with 10 µL of 0.2% Trifluoroacetic acid (TFA). **Causality:** TFA lowers the pH, denaturing the protein and immediately quenching any further enzymatic or binding activity.
- **Desalting:** Process the samples through micro-pipette tips containing 0.6 µL of C4 resin. **Causality:** Removing buffer salts is critical, as residual salts will suppress ionization during

mass spectrometry.

- Matrix Spotting: Elute and spot the desalted samples onto a MALDI target plate using Sinapic acid as the matrix[2].
- Data Acquisition: Analyze using a mass spectrometer equipped with a High-Mass detector (e.g., CovalX HM2). Set parameters to HV1 – 2.7 kV, HV2 – 20 kV, and a 20 ns bin size[2].
- Validation Checkpoint (Self-Validating System): Compare the treated sample against a DMSO-vehicle control. The mass of the uninhibited kinase must match its theoretical intact mass. A valid covalent binding event is confirmed only if the treated sample exhibits a differential mass shift of exactly the molecular weight of **CC-90003**, confirming 1:1 stoichiometry at the A-loop cysteine.

Protocol B: KiNativ Cellular Kinase Profiling

Causality & Rationale: To understand off-target liabilities in a physiological environment, we must assess target engagement inside living cells where ATP concentrations are high (1-5 mM). The utilizes an ATP-biotin acyl phosphate probe that labels the ATP-binding pocket of native kinases[6]. If **CC-90003** is covalently bound, it sterically occludes the probe.

Step-by-Step Methodology:

- Cell Treatment: Culture A375 (BRAF V600E-mutant) melanoma cells. Treat with 1 µmol/L **CC-90003** or DMSO for 2 hours[4].
- Native Lysis: Lyse cells using a non-denaturing buffer. Causality: Maintaining the native folded state of the kinases is mandatory for the ATP probe to recognize the active sites.
- Probe Labeling: Introduce the desthiobiotin-ATP acyl phosphate probe to the lysates to covalently tag uninhibited kinases.
- Enrichment: Digest the proteome with trypsin and enrich the biotinylated peptides using streptavidin-coated magnetic beads.
- LC-MS/MS Quantification: Elute and analyze via quantitative liquid chromatography-tandem mass spectrometry.

- Validation Checkpoint (Self-Validating System): A >80% loss of probe signal in the **CC-90003** treated sample indicates target engagement. However, to validate that this signal loss is due to active site occlusion and not drug-induced protein degradation, parallel global proteomics must be run on the unenriched lysate to confirm that total ERK1/2, KDR, FLT3, and PDGFR α protein levels remained constant during the 2-hour window.

Translational Implications

The exquisite selectivity profile of **CC-90003** translates to potent preclinical efficacy, particularly in KRAS-mutant tumors which are notoriously unresponsive to upstream MEK or RAF inhibitors[5]. In patient-derived xenograft (PDX) models of lung cancer, the combination of **CC-90003** with docetaxel achieved complete tumor regression and prevented regrowth after treatment cessation, a phenomenon linked to the modulation of tumor stem cell reprogramming[5].

While the clinical development of **CC-90003** was eventually discontinued due to maximum tolerated dose (MTD) limitations in Phase I trials (NCT02313012)[1], the structural and mechanistic frameworks established by its development remain foundational. The validation of Cys183/Cys164 as viable covalent anchors continues to inform the next generation of targeted covalent inhibitors (TCIs) aimed at dismantling MAPK-driven malignancies.

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